Application Notes and Protocols for Intraperitoneal Injection of VU0364289

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Compound of Interest

Compound Name:	*VU0364289*
Cat. No.:	*B15620034*

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These application notes provide a comprehensive protocol for the intraperitoneal (IP) administration of **VU0364289**, a selective M1 muscarinic acetylcholine receptor positive allosteric modulator (PAM), in research animals. This document includes detailed methodologies, quantitative data summarized in tables, and diagrams to illustrate experimental workflows and signaling pathways.

Introduction

VU0364289 is a valuable research tool for studying the role of the M1 muscarinic acetylcholine receptor in various physiological and pathological processes, particularly in the central nervous system. Proper in vivo administration is critical for obtaining reliable and reproducible data. Intraperitoneal injection is a common and effective route for systemic delivery of compounds in preclinical studies. These notes provide a standardized protocol to ensure safe and consistent administration of **VU0364289**.

Data Presentation

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The following tables summarize key quantitative data for the intraperitoneal injection of **VU0364289**. It is important to note that optimal dosage may vary depending on the animal species, strain, age, and specific experimental goals. Researchers are encouraged to perform dose-response studies to determine the most effective dose for their particular model.

Table 1: Recommended Materials and Equipment

Item	Specification
Syringes	1 mL, 3 mL, or 5 mL sterile Luer-Lok syringes
Needles	25-27 gauge, ½ to ⅝ inch length, sterile
VU0364289	Purity ≥98%
Vehicle Solution	10% Tween® 80 in sterile saline (0.9% NaCl)
Animal Model	Mouse (e.g., C57BL/6) or Rat (e.g., Sprague-Dawley)
Antiseptic	70% ethanol or isopropanol wipes
Personal Protective Equipment	Lab coat, gloves, safety glasses

Table 2: Dosage and Administration Parameters for Mice

Parameter	Recommendation
Dosage Range	10 - 30 mg/kg
Vehicle	10% Tween® 80 in sterile saline
Injection Volume	5 - 10 mL/kg
Injection Site	Lower right abdominal quadrant
Needle Insertion Angle	15-20 degrees

Note: The provided dosage range is based on typical preclinical studies with similar M1 PAMs. A pilot study to determine the optimal dose for a specific experimental paradigm is highly recommended.

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Experimental Protocols

This section details the step-by-step methodology for the preparation and intraperitoneal administration of **VU0364289**.

Preparation of VU0364289 Formulation

- Calculate the required amount of **VU0364289** and vehicle.
  - Example Calculation for a 10 mg/kg dose in a 25 g mouse with a 10 mL/kg injection volume:
    - Dose = 10 mg/kg * 0.025 kg = 0.25 mg
    - Injection Volume = 10 mL/kg * 0.025 kg = 0.25 mL
    - Concentration = 0.25 mg / 0.25 mL = 1 mg/mL
- Prepare the vehicle solution.
  - Add 1 part Tween® 80 to 9 parts sterile saline (e.g., 1 mL Tween® 80 + 9 mL sterile saline for a 10% solution).
  - Vortex or sonicate until the Tween® 80 is fully dissolved and the solution is clear.
- Prepare the **VU0364289** dosing solution.
  - Weigh the calculated amount of **VU0364289** powder.
  - Add a small amount of the vehicle to the powder and triturate to form a smooth paste.
  - Gradually add the remaining vehicle while continuously vortexing or sonicating to ensure complete dissolution. The final solution should be clear.
  - If the compound does not fully dissolve, the solution can be gently warmed (e.g., in a 37°C water bath) and sonicated.
- Sterilize the final solution.

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- Filter the solution through a 0.22 µm sterile syringe filter into a sterile vial.

Intraperitoneal Injection Procedure (Mouse)

- Animal Restraint:
  - Gently but firmly restrain the mouse by scruffing the neck and back with the non-dominant hand.
  - Secure the tail between the ring and little fingers of the same hand.
  - Rotate the hand to expose the mouse's abdomen.
- Injection Site Preparation:
  - Locate the lower right quadrant of the abdomen. This avoids the cecum on the left side and the bladder in the midline.
  - Wipe the injection site with a 70% alcohol swab and allow it to dry.
- Injection:
  - Use a new sterile syringe and needle for each animal.
  - Hold the syringe with the dominant hand.
  - Insert the needle, bevel up, at a 15-20 degree angle into the peritoneal cavity.
  - Gently aspirate by pulling back the plunger to ensure the needle has not entered a blood vessel or organ. If blood or other fluid appears, discard the syringe and prepare a new injection.
  - If aspiration is clear, slowly and steadily inject the full volume of the **VU0364289** solution.
  - Withdraw the needle smoothly.
- Post-Injection Monitoring:
  - Return the animal to its cage.

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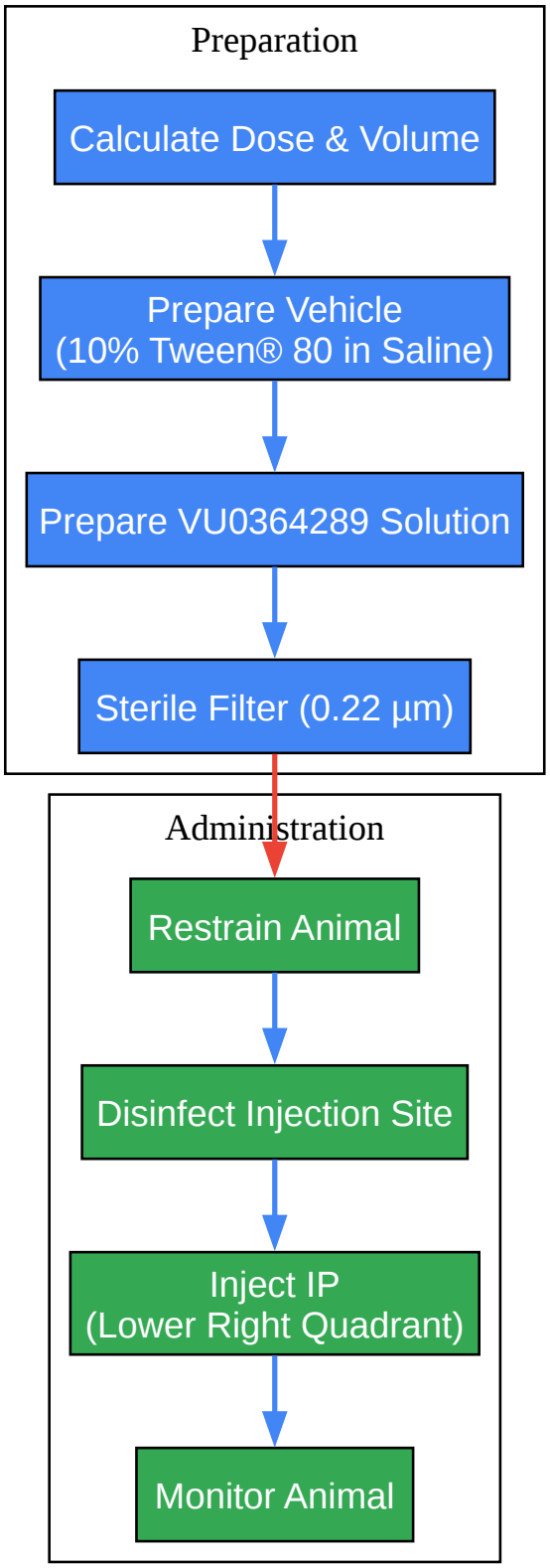
- Monitor the animal for at least 15-30 minutes for any signs of distress, such as lethargy, abnormal posture, or respiratory difficulty.

Mandatory Visualizations

Diagram 1: Experimental Workflow for Intraperitoneal Injection of **VU0364289**



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Caption: Workflow for **VU0364289** IP injection.

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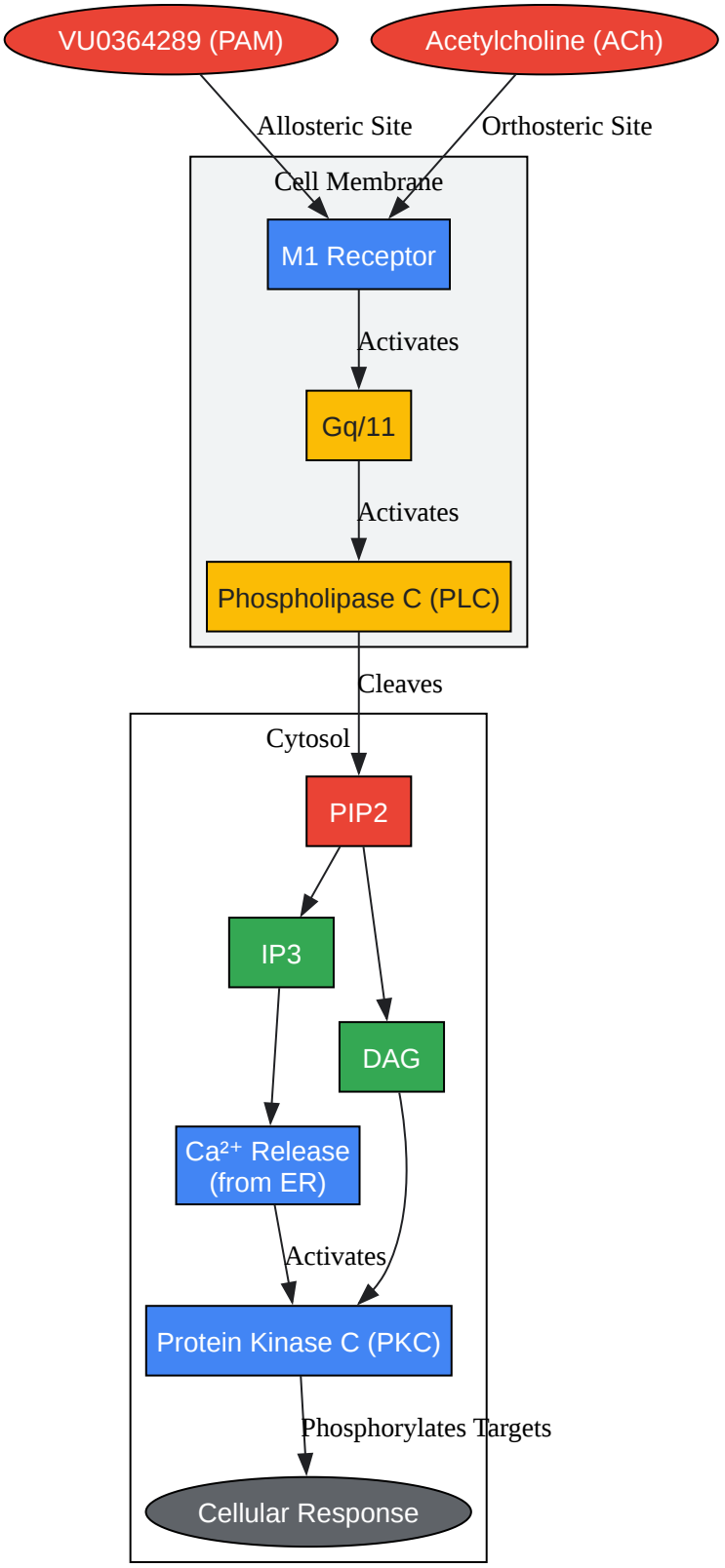
Diagram 2: Signaling Pathway of M1 Muscarinic Receptor Activation by **VU0364289**



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Caption: M1 receptor signaling pathway.

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